

Application Notes and Protocols for N-nitroso-desmethyl-clarithromycin Testing

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-clarithromycin*

Cat. No.: *B16377616*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The presence of N-nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic effects. **N-nitroso-desmethyl-clarithromycin** is a potential nitrosamine impurity in clarithromycin, a widely used macrolide antibiotic.[1] Rigorous analytical testing is crucial to ensure the safety and quality of clarithromycin-containing drug products. This document provides detailed application notes and protocols for the sample preparation of **N-nitroso-desmethyl-clarithromycin** for analysis by Liquid Chromatography-Mass Spectrometry (LC-MS).

Effective sample preparation is a critical step to isolate and concentrate the target analyte from the complex drug product matrix, thereby minimizing interferences and enhancing analytical sensitivity.[2] The protocols described herein are based on established extraction techniques for nitrosamines, tailored to the physicochemical properties of **N-nitroso-desmethyl-clarithromycin** and the typical composition of clarithromycin tablets.

Physicochemical Properties of N-nitroso-desmethyl-clarithromycin

A thorough understanding of the analyte's properties is fundamental to developing a robust sample preparation method.

Property	Value	Source
Molecular Formula	C ₃₇ H ₆₆ N ₂ O ₁₄	[3][4]
Molecular Weight	762.9 g/mol	[3]
XLogP3	3.1	[3]
Solubility	Soluble in DMSO, Methanol	[5]

The calculated XLogP3 value of 3.1 suggests that **N-nitroso-desmethyl-clarithromycin** is moderately lipophilic, which informs the choice of extraction solvents.[3] Its solubility in methanol is a key consideration for preparing standard solutions and for its extraction and elution in chromatographic procedures.[5]

Experimental Protocols

Two common and effective sample preparation techniques are presented: Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE). The choice of method may depend on the specific laboratory setup, throughput requirements, and the complexity of the drug product matrix. For quantitative analysis, the use of an isotopically labeled internal standard is highly recommended to compensate for matrix effects and variations in extraction efficiency.[6] N-nitrosodimethylamine-d6 (NDMA-d6) is a suitable internal standard for this purpose.[7][8]

Protocol 1: Liquid-Liquid Extraction (LLE)

LLE is a classic technique that separates compounds based on their differential solubilities in two immiscible liquid phases. Given the lipophilic nature of **N-nitroso-desmethyl-clarithromycin**, an organic solvent will be used to extract it from an aqueous solution of the drug product.

Objective: To extract **N-nitroso-desmethyl-clarithromycin** from a clarithromycin tablet matrix into an organic solvent.

Materials:

- Clarithromycin tablets
- **N-nitroso-desmethyl-clarithromycin** reference standard
- N-nitrosodimethylamine-d6 (NDMA-d6) internal standard
- Dichloromethane (DCM), HPLC grade
- Methanol, HPLC grade
- Deionized water
- 50 mL centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 µm, PTFE)
- LC-MS vials

Procedure:

- Sample Preparation:
 - Accurately weigh and grind a sufficient number of clarithromycin tablets to obtain a homogenous powder.
 - Weigh an amount of powdered tablet equivalent to one dose of clarithromycin into a 50 mL centrifuge tube.
- Internal Standard Spiking:

- Prepare a stock solution of NDMA-d6 in methanol.
- Spike the powdered sample with an appropriate volume of the NDMA-d6 internal standard solution.
- Dissolution:
 - Add 10 mL of deionized water to the centrifuge tube.
 - Vortex for 5 minutes to dissolve the tablet and create a suspension.
- Extraction:
 - Add 10 mL of dichloromethane (DCM) to the centrifuge tube.
 - Vortex vigorously for 2 minutes to ensure thorough mixing and facilitate the transfer of the analyte to the organic phase.
 - Centrifuge at 4000 rpm for 10 minutes to separate the aqueous and organic layers.
- Collection of Organic Layer:
 - Carefully collect the lower organic layer (DCM) using a pipette and transfer it to a clean tube.
- Evaporation and Reconstitution:
 - Evaporate the DCM extract to dryness under a gentle stream of nitrogen at ambient temperature.
 - Reconstitute the residue in 1 mL of methanol.
- Filtration and Analysis:
 - Filter the reconstituted solution through a 0.22 μ m PTFE syringe filter into an LC-MS vial.
 - The sample is now ready for injection into the LC-MS system.

Protocol 2: Solid-Phase Extraction (SPE)

SPE is a more selective sample preparation technique that utilizes a solid sorbent to isolate the analyte of interest from the sample matrix. A reversed-phase SPE cartridge is suitable for retaining the moderately lipophilic **N-nitroso-desmethyl-clarithromycin**.

Objective: To isolate and concentrate **N-nitroso-desmethyl-clarithromycin** from a clarithromycin tablet matrix using a reversed-phase SPE cartridge.

Materials:

- Clarithromycin tablets
- **N-nitroso-desmethyl-clarithromycin** reference standard
- N-nitrosodimethylamine-d6 (NDMA-d6) internal standard
- Reversed-phase SPE cartridges (e.g., C18, 500 mg, 6 mL)
- Methanol, HPLC grade
- Deionized water
- SPE vacuum manifold
- 50 mL centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μ m, PTFE)
- LC-MS vials

Procedure:

- Sample Preparation:

- Accurately weigh and grind a sufficient number of clarithromycin tablets to obtain a homogenous powder.
- Weigh an amount of powdered tablet equivalent to one dose of clarithromycin into a 50 mL centrifuge tube.
- Internal Standard Spiking:
 - Prepare a stock solution of NDMA-d6 in methanol.
 - Spike the powdered sample with an appropriate volume of the NDMA-d6 internal standard solution.
- Dissolution:
 - Add 10 mL of deionized water to the centrifuge tube.
 - Vortex for 5 minutes to dissolve the tablet and create a suspension.
 - Centrifuge at 4000 rpm for 10 minutes to pellet the insoluble excipients.
- SPE Cartridge Conditioning:
 - Place the C18 SPE cartridges on the vacuum manifold.
 - Condition the cartridges by passing 5 mL of methanol followed by 5 mL of deionized water. Do not allow the cartridges to go dry.
- Sample Loading:
 - Load the supernatant from the sample solution onto the conditioned SPE cartridge.
 - Apply a gentle vacuum to pass the sample through the sorbent at a flow rate of approximately 1-2 mL/min.
- Washing:
 - Wash the cartridge with 5 mL of deionized water to remove polar interferences.

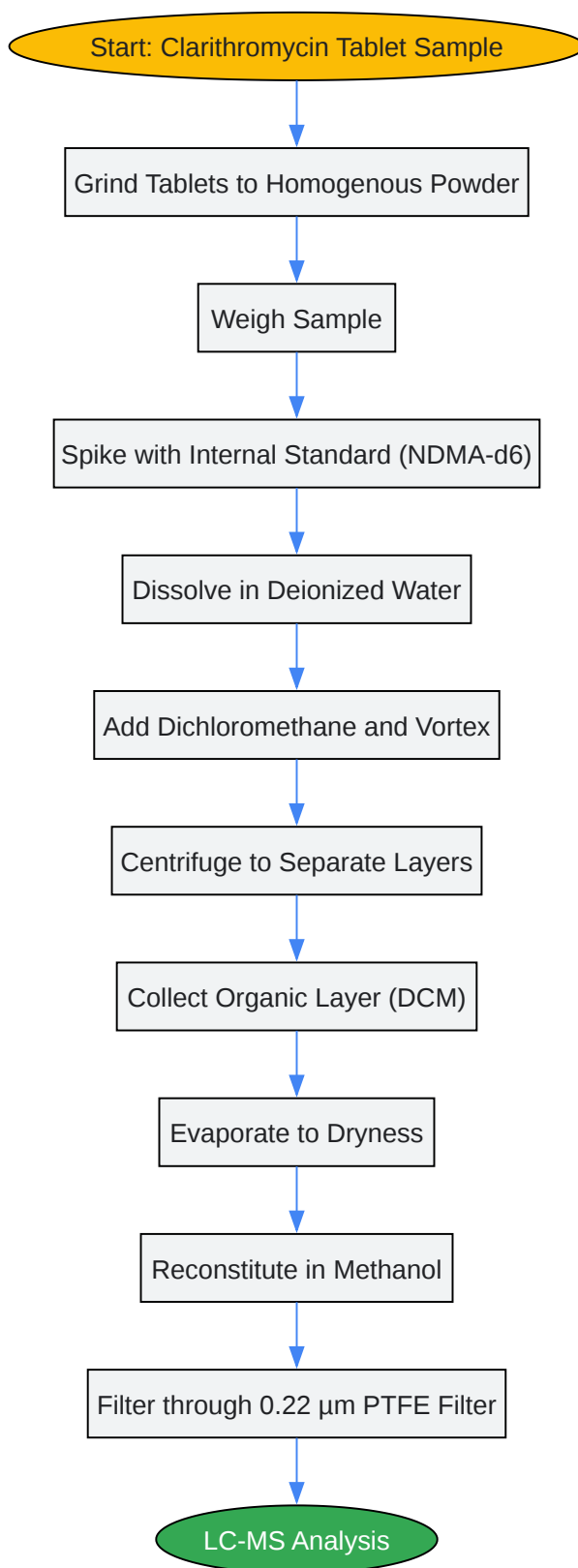
- Elution:
 - Place a clean collection tube under each cartridge.
 - Elute the retained analyte and internal standard with 5 mL of methanol.
- Evaporation and Reconstitution:
 - Evaporate the methanol eluate to dryness under a gentle stream of nitrogen at ambient temperature.
 - Reconstitute the residue in 1 mL of methanol.
- Filtration and Analysis:
 - Filter the reconstituted solution through a 0.22 μ m PTFE syringe filter into an LC-MS vial.
 - The sample is now ready for injection into the LC-MS system.

Data Presentation

The following table summarizes the expected performance characteristics of the described methods. These values are illustrative and must be determined experimentally during method validation.

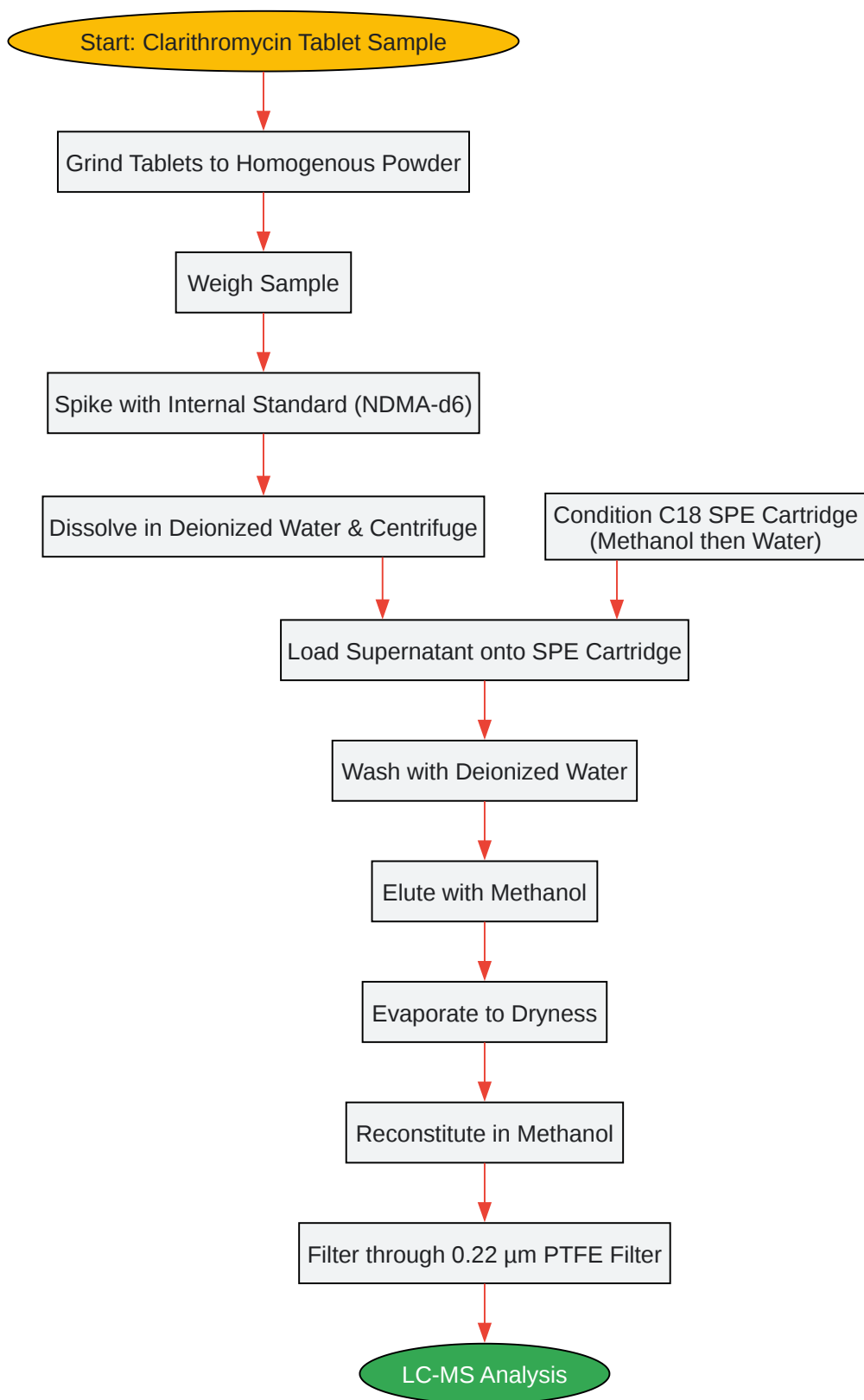
Parameter	Liquid-Liquid Extraction (LLE)	Solid-Phase Extraction (SPE)
Recovery (%)	85 - 105	90 - 110
Limit of Detection (LOD)	0.05 ng/mL	0.02 ng/mL
Limit of Quantification (LOQ)	0.15 ng/mL	0.06 ng/mL
Precision (%RSD)	< 15	< 10
Linearity (r^2)	> 0.995	> 0.998

Mandatory Visualization



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Caption: Liquid-Liquid Extraction (LLE) Workflow.



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Caption: Solid-Phase Extraction (SPE) Workflow.

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References

- [1. youtube.com \[youtube.com\]](https://www.youtube.com)
- [2. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [3. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [5. New Nitrosamines Mixes at !\[\]\(5fb5f50ebb30f08ba2dd43d2a52fd486_img.jpg\) US EPA Method 521 and More! \[isotope.com\]](#)
- [6. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [7. CAS 17829-05-9: N-NITROSODIMETHYL-D6-AMINE | CymitQuimica \[cymitquimica.com\]](#)
- [8. chembk.com \[chembk.com\]](https://chembk.com)
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